

Essential Safety and Logistical Information for Handling Bromine Monoxide Radical (OBrO)

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Compound of Interest

Compound Name: OBrO

Cat. No.: B1233476

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This document provides crucial safety protocols, operational guidance, and disposal plans for the handling of Bromine Monoxide radical (OBrO), a highly reactive and hazardous substance. Adherence to these procedures is essential to ensure laboratory safety and mitigate risks.

Hazard Assessment and Quantitative Data

OBrO is a highly reactive free radical and a strong oxidizing agent. Due to its transient nature, it is not commercially available and is typically generated in situ for experimental use. The primary hazards are associated with its high reactivity, potential to initiate explosive reactions, and the toxicity of its precursors and decomposition products, including bromine.

Table 1: Properties and Reactivity of Bromine Monoxide Radical (OBrO)

Property	Value	Source
Chemical Formula	OBrO	[1]
Molar Mass	95.90 g/mol	[1]
Bond Length (Br-O)	1.717 Å	[2]
Bond Dissociation Energy	54.5 kcal/mol	[2]
Vibrational Frequency	722 cm ⁻¹	[2]
Self-Reaction Rate Constant (2BrO → Br ₂ + O ₂)	2.0 x 10 ⁻¹¹ cm ³ molecule ⁻¹ s ⁻¹ at 298 K	[2]
Reaction with Ozone (Br + O ₃ → BrO + O ₂)	1.7 x 10 ⁻¹¹ cm ³ molecule ⁻¹ s ⁻¹ at 298 K	[2]
Reaction with Chlorine Dioxide (BrO + ClO → Br + Cl + O ₂)	2.8 x 10 ⁻¹² cm ³ molecule ⁻¹ s ⁻¹ at 220 K	[2]
Reaction with Nitrogen Dioxide (BrO + NO ₂ → BrONO ₂)	1.7 x 10 ⁻¹³ cm ³ molecule ⁻¹ s ⁻¹ at 298 K	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **OBrO** and its precursors. The following table outlines the minimum required PPE.

Table 2: Personal Protective Equipment (PPE) for Handling **OBrO**

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Protects against splashes of corrosive precursors (e.g., bromine) and potential explosions.
Hand Protection	Double gloving with a heavyweight, chemically resistant outer glove (e.g., Butyl or Neoprene rubber) and a lighter nitrile inner glove.	Provides robust protection against bromine and other reactive species. Butyl and Neoprene offer good resistance to bromine.[3][4][5]
Body Protection	Flame-resistant lab coat and a chemical-resistant apron.	Protects against splashes and potential ignition from the highly reactive radical.
Respiratory Protection	A full-face respirator with cartridges rated for acid gases and organic vapors, or a supplied-air respirator.	Protects against inhalation of toxic bromine vapors and other potential gaseous byproducts.
Foot Protection	Closed-toe, chemical-resistant shoes or boots.	Protects feet from spills.

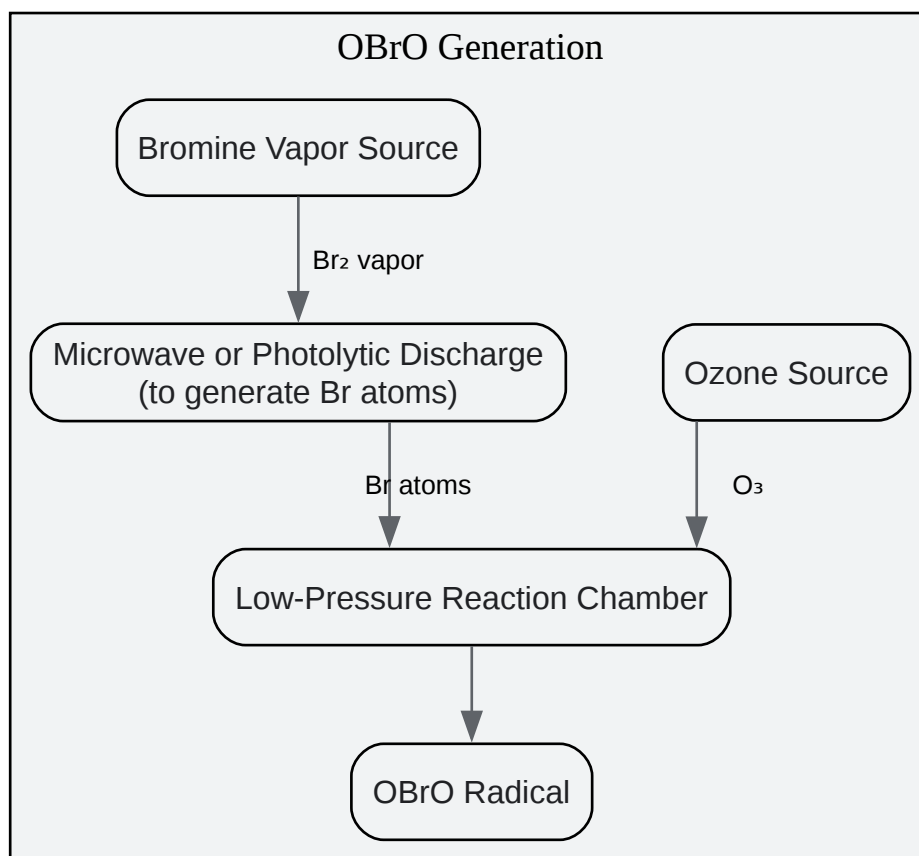
Experimental Protocols

The following protocols provide a general framework for the generation and subsequent quenching of **OBrO**. These procedures must be conducted in a well-ventilated fume hood.

Generation of Bromine Monoxide Radical

OBrO is typically generated in the gas phase at low pressures. A common laboratory method involves the reaction of bromine atoms with ozone.

Workflow for **OBrO** Generation



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Caption: Workflow for the generation of **OBrO** radical.

Methodology:

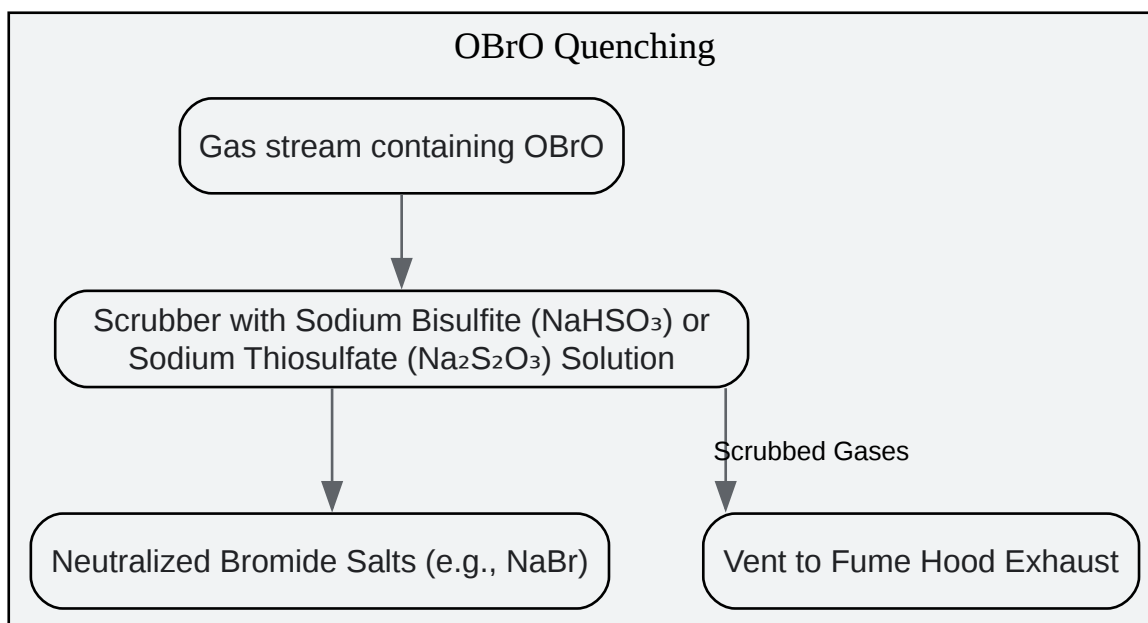
- Preparation: Ensure the reaction system is clean, dry, and free of organic materials. The entire apparatus should be contained within a fume hood.
- Bromine Atom Generation: Introduce a controlled flow of bromine (Br_2) vapor into a microwave or photolytic discharge cavity to generate bromine atoms.
- Ozone Generation: Separately, generate ozone (O_3) from a stream of oxygen using an ozone generator.
- Reaction: Introduce the bromine atoms and ozone into a low-pressure reaction chamber. The reaction $\text{Br} + \text{O}_3 \rightarrow \text{OBrO} + \text{O}_2$ will proceed.[2]

- Monitoring: The formation of **OBrO** can be monitored using techniques such as mass spectrometry or absorption spectroscopy.

Quenching of Bromine Monoxide Radical

Due to its high reactivity, any unreacted **OBrO** must be quenched before venting or disposal. A common method for quenching reactive oxygen species is through the use of a reducing agent. A solution of sodium bisulfite or sodium thiosulfate is a suitable choice.

Workflow for **OBrO** Quenching



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Caption: Workflow for the quenching of **OBrO** radical.

Methodology:

- Prepare Quenching Solution: Prepare a saturated aqueous solution of sodium bisulfite or sodium thiosulfate in a gas scrubbing bottle (bubbler).
- Direct Effluent: Direct the effluent gas stream from the reaction chamber through the scrubbing solution.

- Reaction: The **OBrO** will be reduced to bromide ions (Br^-).
- Monitor: Monitor the outlet of the scrubber to ensure complete quenching before venting to the fume hood exhaust. This can be done by bubbling the exhaust through a fresh indicator solution (e.g., potassium iodide/starch paper, which will turn blue in the presence of unreacted oxidizers).

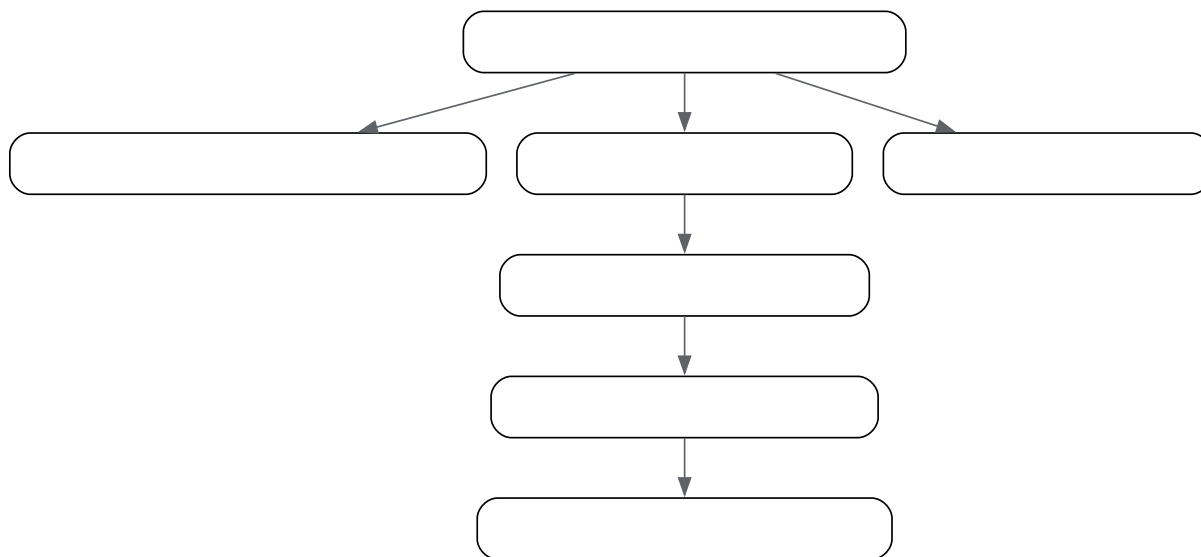
Disposal Plan

All waste generated from the handling of **OBrO** must be treated as hazardous waste.

Table 3: Disposal Plan for **OBrO** and Related Materials

Waste Stream	Disposal Procedure
Quenching Solution	The resulting solution will contain bromide and sulfate or thiosulfate salts. This should be collected in a designated hazardous waste container for halogenated inorganic waste. The pH should be neutralized before collection.
Contaminated Labware	All glassware and other equipment that have come into contact with OBrO or bromine should be thoroughly rinsed with a quenching solution (e.g., sodium bisulfite) before standard cleaning. The rinsate should be collected as hazardous waste.
Solid Waste	Any solid materials (e.g., gloves, absorbent pads) contaminated with bromine or OBrO should be placed in a sealed, labeled hazardous waste bag and disposed of through the institution's hazardous waste management program.

Logical Relationship of Safety Procedures



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Caption: Logical flow of safety procedures for handling **OBrO**.

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References

- 1. Bromine monoxide radical - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. Chemical Resistance Chart - Rubber Chemical Resistance | Custom Advanced [customadvanced.com]

- 4. Rubber Chemical Resistance and Compatibility Guide - Swift Supplies Australia [swiftsupplies.com.au]
- 5. advancedindustrial.com.au [advancedindustrial.com.au]
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